

comparative study of P₄S₃, P₄S₇, and P₄S₁₀ properties

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Compound of Interest

Compound Name: Phosphorus Sulfur

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A Comparative Study of P₄S₃, P₄S₇, and P₄S₁₀ Properties

This guide provides a comprehensive comparison of the physical, chemical, and thermal properties of three key phosphorus sulfides: tetraphosphorus trisulfide (P₄S₃), tetraphosphorus heptasulfide (P₄S₇), and tetraphosphorus decasulfide (P₄S₁₀). The information is intended for researchers, scientists, and professionals in drug development who may utilize these compounds in various synthetic applications.

Data Presentation

The following table summarizes the key quantitative properties of P₄S₃, P₄S₇, and P₄S₁₀ for easy comparison.

Property	P ₄ S ₃ (Tetraphosphorus Trisulfide)	P ₄ S ₇ (Tetraphosphorus Heptasulfide)	P ₄ S ₁₀ (Tetraphosphorus Decasulfide)
Molecular Formula	P ₄ S ₃	P ₄ S ₇	P ₄ S ₁₀
Molar Mass	220.09 g/mol [1]	348.4 g/mol [2]	444.55 g/mol [3]
Appearance	Yellowish-green to gray crystalline solid[4][5]	Light-yellow crystals or light-gray powder[6]	Greenish-yellow crystalline solid[7]
Melting Point	172.5 °C[5]	308-310 °C[6]	288 °C[3][8]
Boiling Point	407-408 °C[4]	523 °C[6]	514 °C[3][8]
Density	2.03 g/cm ³ [4]	2.19 g/cm ³ [6]	2.09 g/cm ³ [3][8]
Solubility in CS ₂	Soluble (100 g/100 cc at 17 °C)[1]	Slightly soluble[6]	Sparingly soluble (0.222 g/100 g at 17 °C)[3][8]
Solubility in Benzene	Soluble (11.1 g/100 cc at 30 °C)[1]	Insoluble	Insoluble[9]
Reactivity with Water	Decomposed by hot water[1]	Reacts with moisture to form H ₂ S and phosphoric acid[2][6]	Reacts with water to form H ₂ S and phosphoric acid[7][9]

Experimental Protocols

Detailed methodologies for the determination of key properties are outlined below.

Synthesis of Phosphorus Sulfides

The general synthesis for these phosphorus sulfides involves the direct reaction of elemental phosphorus and sulfur in stoichiometric amounts. The specific conditions can be tailored to favor the formation of the desired product.

- P₄S₃ (Tetraphosphorus Trisulfide): Prepared by heating red phosphorus with sulfur at temperatures above 450 K. The product is then purified by recrystallization from carbon

disulfide and benzene. An alternative method involves the controlled reaction of white phosphorus and sulfur in an inert solvent.

- P_4S_7 (Tetraphosphorus Heptasulfide): This compound is typically prepared by the direct union of the elements in the correct stoichiometric ratio (4 moles of phosphorus to 7 moles of sulfur). It is considered one of the more easily purified binary phosphorus sulfides.
- P_4S_{10} (Tetraphosphorus Decasulfide): Synthesized by heating white phosphorus with sulfur in an evacuated tube at temperatures above 570 K. Commercial production often involves the addition of molten white phosphorus to molten sulfur, followed by purification.[7]

Purification: Purification of phosphorus sulfides can be achieved through various methods, including:

- Recrystallization: Using solvents like carbon disulfide or benzene to dissolve the product and remove insoluble impurities.[3]
- Vacuum Distillation: This method is particularly effective for purifying P_4S_{10} . The crude product is heated under reduced pressure, and the purified P_4S_{10} is collected as a distillate.

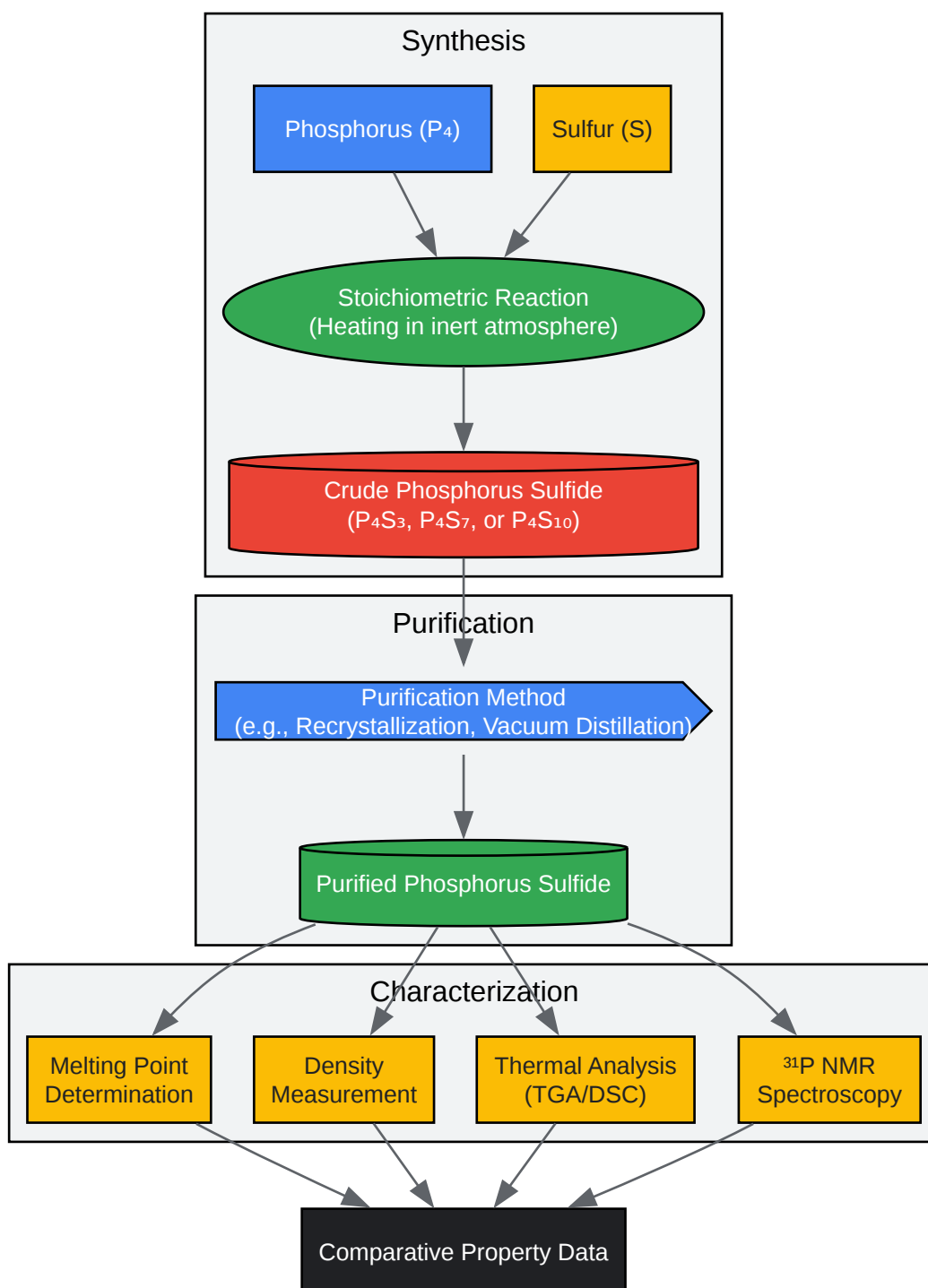
Characterization Techniques

- Melting Point Determination (Capillary Method):
 - A small, finely powdered sample of the phosphorus sulfide is packed into a capillary tube, sealed at one end.
 - The capillary tube is placed in a melting point apparatus, which heats the sample at a controlled rate.
 - The temperature at which the substance is observed to transition from a solid to a liquid is recorded as the melting point. For pure substances, this should occur over a narrow range.
- Density Determination (Displacement Method):
 - A known mass of the solid phosphorus sulfide is weighed using an analytical balance.

- A graduated cylinder is partially filled with a liquid in which the sulfide is insoluble (e.g., a hydrocarbon solvent), and the initial volume is recorded.
- The weighed solid is carefully submerged in the liquid, and the new volume is recorded.
- The volume of the solid is the difference between the final and initial liquid levels.
- The density is calculated by dividing the mass of the solid by its determined volume.
- Thermal Analysis (Thermogravimetric Analysis/Differential Scanning Calorimetry - TGA/DSC):
 - A small, accurately weighed sample of the phosphorus sulfide is placed in a crucible within the thermal analyzer.
 - The sample is heated at a controlled rate under a specific atmosphere (e.g., nitrogen or air).
 - TGA measures the change in mass of the sample as a function of temperature, providing information on thermal stability and decomposition.
 - DSC measures the heat flow into or out of the sample relative to a reference, allowing for the determination of melting points, phase transitions, and heats of reaction.
- ³¹P Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - A sample of the phosphorus sulfide is dissolved in a suitable deuterated solvent (e.g., CS₂ for liquid-state NMR) or packed into a rotor for solid-state Magic Angle Spinning (MAS) NMR.
 - The sample is placed in the NMR spectrometer.
 - A ³¹P NMR spectrum is acquired, which provides information about the chemical environment of the phosphorus atoms in the molecule.
 - The chemical shifts and coupling patterns can be used to identify the specific phosphorus sulfide and assess its purity.

Mandatory Visualization

The following diagram illustrates a generalized workflow for the synthesis and characterization of the phosphorus sulfides discussed in this guide.



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Synthesis and Characterization Workflow

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